

# Y06036 Compound: Application Notes and Protocols for Handling and Storage

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## Compound of Interest

Compound Name: Y06036

Cat. No.: B15569187

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This document provides detailed application notes and protocols for the proper handling and storage of the **Y06036** compound. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring the validity of experimental results.

## Compound Information

**Y06036** is identified as a potent BET (Bromodomain and Extra-Terminal domain) inhibitor, which has shown potential in the treatment of Castration-Resistant Prostate Cancer (CRPC).<sup>[1]</sup> It has been observed to bind to the BRD4(1) bromodomain with a K<sub>d</sub> value of 82 nM and exhibits high selectivity over other non-BET subfamily members.<sup>[1]</sup> In research settings, **Y06036** has been shown to inhibit cell growth, colony formation, and the expression of key proteins such as AR and MYC in prostate cancer cell lines.<sup>[1]</sup>

Table 1: Chemical and Physical Properties of **Y06036**

Property	Value
CAS Number	1832671-96-1
Chemical Formula	C16H15BrN2O5S
Molecular Weight	427.27 g/mol
Exact Mass	425.9885
Elemental Analysis	C, 44.98; H, 3.54; Br, 18.70; N, 6.56; O, 18.72; S, 7.50

Source: MedKoo Biosciences[1]

## Handling and Storage Protocols

Proper handling and storage are paramount to preserve the stability and activity of **Y06036**.

## Shipping and Initial Receipt

**Y06036** is typically shipped at ambient temperature as a non-hazardous chemical. The compound is stable for several weeks during standard shipping and customs processing.[1] Upon receipt, it is recommended to inspect the packaging for any signs of damage.

## Storage Conditions

For optimal stability, **Y06036** should be stored under specific conditions depending on the intended duration of storage.

Table 2: Recommended Storage Conditions for **Y06036**

Storage Duration	Temperature	Conditions
Short-term	0 - 4 °C	Dry and dark
Long-term	-20 °C	Dry and dark

Source: MedKoo Biosciences[1]

It is crucial to store the compound in a dry and dark environment to prevent degradation.[1]

## Preparation of Stock Solutions

The preparation of stock solutions requires careful attention to the batch-specific molecular weight, which may vary due to hydration.[1] The following is a general protocol for preparing stock solutions.

### Experimental Protocol: Preparation of **Y06036** Stock Solutions

- **Determine Batch-Specific Molecular Weight:** Before preparing the stock solution, consult the product's certificate of analysis for the batch-specific molecular weight.
- **Solvent Selection:** The choice of solvent will depend on the experimental requirements. Common solvents for similar compounds include DMSO.
- **Calculating Solvent Volume:** Use the following formula to calculate the required volume of solvent:  $\text{Volume (mL)} = [\text{Mass of compound (mg)} / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mM)})] \times 1000$
- **Dissolution:**
  - Allow the vial containing **Y06036** to equilibrate to room temperature before opening.
  - Add the calculated volume of the appropriate solvent to the vial.
  - Vortex or sonicate gently until the compound is completely dissolved.
- **Storage of Stock Solutions:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term use.

## Safety Precautions

While specific safety data for **Y06036** is not extensively available, general laboratory safety precautions for handling chemical compounds should be strictly followed.

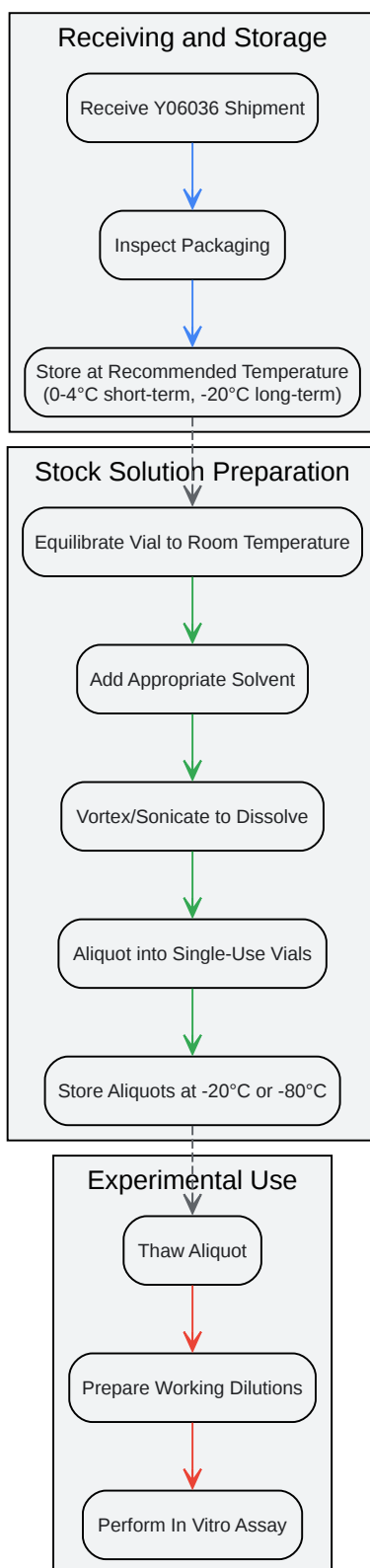
- **Personal Protective Equipment (PPE):** Wear a lab coat, safety glasses, and chemical-resistant gloves when handling the compound.

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing. In case of contact, rinse the affected area thoroughly with water.
- Ingestion and Inhalation: Avoid ingestion and inhalation of the compound.

This product is for research use only and is not intended for human or veterinary use.<sup>[1]</sup>

## Visualized Workflow

The following diagram illustrates a general workflow for handling and preparing **Y06036** for in vitro experiments.



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Caption: Workflow for handling and preparation of **Y06036**.

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## References

- 1. medkoo.com [medkoo.com]
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